

In-Depth Technical Safety Guide: 2,4,6-Trimethylbenzylamine

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Compound of Interest

Compound Name: 2,4,6-Trimethylbenzylamine

Cat. No.: B1348386

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information for **2,4,6-trimethylbenzylamine** (CAS No. 40393-99-5), a key intermediate in various chemical syntheses. The following sections detail its hazardous properties, handling procedures, and emergency response protocols to ensure its safe use in a laboratory and research environment.

Section 1: Chemical Identification and Physical Properties


Identifier	Value
Chemical Name	2,4,6-Trimethylbenzylamine
Synonyms	(2,4,6-trimethylphenyl)methanamine, Mesitylmethanamine
CAS Number	40393-99-5[1]
Molecular Formula	C ₁₀ H ₁₅ N[1]
Molecular Weight	149.23 g/mol [1]
Appearance	Solid


Section 2: Hazard Identification and Classification

2,4,6-Trimethylbenzylamine is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized in the table below.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity (Oral)	Category 3	H301: Toxic if swallowed[1][2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][2]

GHS Pictograms:

 alt text

 alt text

Signal Word: Danger[2]

Section 3: Toxicological Data

While specific quantitative toxicological data (LD50/LC50) for **2,4,6-trimethylbenzylamine** is not readily available in the searched literature, the GHS classification of Acute Toxicity Category 3 (Oral) indicates a high degree of toxicity if ingested. For comparison, related aromatic amines can exhibit significant toxicity. It is imperative to handle this compound with the assumption of high toxicity via all routes of exposure.

Section 4: Experimental Protocols for Hazard Evaluation

The hazard classifications are typically determined through standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (as per OECD Test Guideline 423): This test involves the administration of the substance to animals in a stepwise procedure to determine the dose at which mortality occurs. Observations for signs of toxicity are made over a 14-day period.

Dermal Irritation (as per OECD Test Guideline 404): This test assesses the potential of a substance to cause skin irritation. A small amount of the substance is applied to the shaved skin of an animal, and the site is observed for signs of erythema (redness) and edema (swelling) over a period of up to 14 days.

Eye Irritation (as per OECD Test Guideline 405): This test evaluates the potential for a substance to cause eye damage. A small amount of the substance is instilled into the eye of an animal, and the eye is observed for effects on the cornea, iris, and conjunctiva at specific intervals.

Section 5: Safe Handling and Storage

Handling:

- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.

- Keep away from incompatible materials such as strong oxidizing agents and acids. As an amine, it can undergo exothermic reactions with acids.

Section 6: Emergency Procedures

First-Aid Measures:

- If Swallowed: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting.
- If on Skin: Remove immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions, including nitrogen oxides and carbon oxides.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

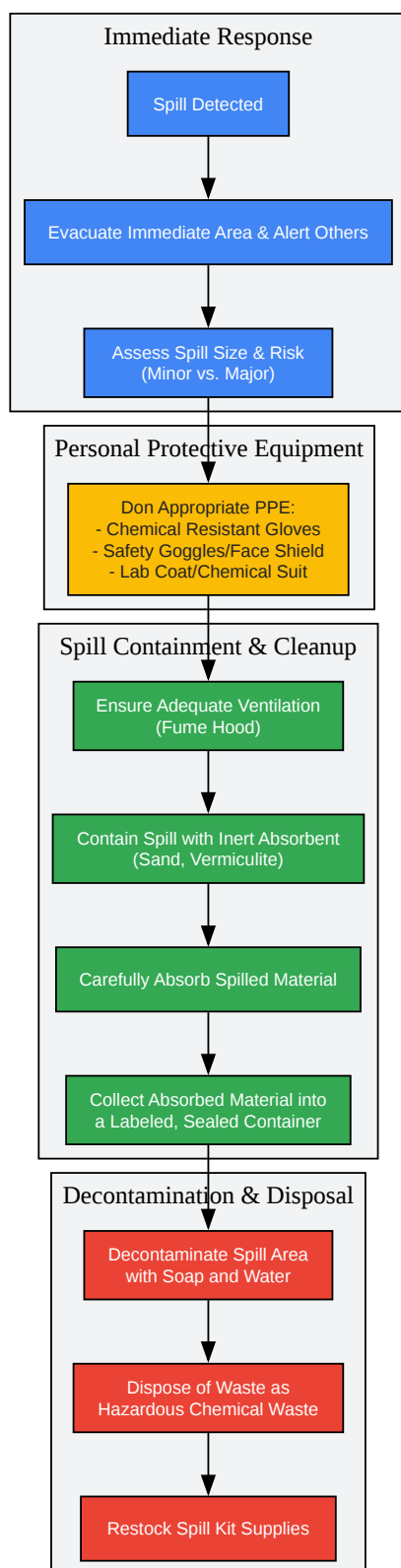
Accidental Release Measures:

- Evacuate personnel from the area.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment (see Section 5).

- Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable, labeled container for disposal.
- Wash the spill area thoroughly with soap and water.

Section 7: Logical Workflow for Spill Management

The following diagram illustrates a logical workflow for responding to a spill of **2,4,6-trimethylbenzylamine**.



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References

- 1. 2,4,6-Trimethylbenzylamine | C₁₀H₁₅N | CID 458433 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,4,6-Trimethylbenzylamine | Sigma-Aldrich [sigmaaldrich.com]
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